

Carbon Diselenide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon diselenide

Cat. No.: B3053059

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **carbon diselenide** (CSe_2), a versatile yet hazardous compound with significant applications in materials science and organic synthesis. This document details its chemical identity, physical and spectroscopic properties, and provides a thorough examination of its synthesis and key reactions, including high-pressure polymerization and its role as a precursor in the synthesis of tetraselenafulvalenes. Detailed experimental protocols for its synthesis and major reactions are provided to facilitate reproducible research. Furthermore, this guide includes visualizations of key reaction pathways and experimental workflows to enhance understanding of the complex processes involving this compound.

Chemical Identity and Properties

Carbon diselenide, systematically named methanediselone under IUPAC nomenclature, is an inorganic compound with the chemical formula CSe_2 .^[1] Its Chemical Abstracts Service (CAS) Registry Number is 506-80-9.^[1]

Physical Properties

Carbon diselenide is a yellow-orange, oily liquid with a pungent, unpleasant odor.^[1] It is sensitive to light and is insoluble in water but soluble in various organic solvents.^[1] A summary

of its key physical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	CSe ₂	[1]
Molar Mass	169.953 g·mol ⁻¹	[1]
Appearance	Yellow-orange oily liquid	[1]
Odor	Pungent, unpleasant	[1]
Density	2.6824 g/cm ³	[1]
Melting Point	-43.7 °C	[1]
Boiling Point	125.5 °C	[1]
Solubility in Water	0.054 g/(100 mL)	[1]
Solubility	Soluble in CS ₂ , toluene	[1]
Dipole Moment	0 D	[1]
Flash Point	30 °C	[1]

Spectroscopic Data

The spectroscopic properties of **carbon diselenide** are crucial for its characterization.

- NMR Spectroscopy: The ¹³C NMR and ⁷⁷Se NMR spectra of **carbon diselenide** have been studied to understand its electronic structure.
- Infrared (IR) and Raman Spectroscopy: As a linear molecule with D_{∞h} symmetry, **carbon diselenide** exhibits characteristic vibrational modes.[1] The antisymmetric stretching mode is observed in the IR spectrum, while the symmetric stretching mode is Raman active.

Synthesis of Carbon Diselenide

Carbon diselenide can be synthesized by the reaction of selenium powder with dichloromethane vapor at elevated temperatures.[1]

Experimental Protocol: Synthesis from Selenium and Dichloromethane

Materials:

- Selenium powder
- Dichloromethane (CH_2Cl_2)
- Inert gas (e.g., nitrogen or argon)
- Tube furnace
- Gas washing bottles
- Cold trap (e.g., liquid nitrogen)

Procedure:

- A quartz tube is packed with selenium powder and placed in a tube furnace.
- An inert gas is passed through a gas washing bottle containing dichloromethane to carry its vapor into the reaction tube.
- The furnace is heated to approximately 550 °C.
- The reaction ($2 \text{ Se} + \text{CH}_2\text{Cl}_2 \rightarrow \text{CSe}_2 + 2 \text{ HCl}$) occurs in the gas phase.^[1]
- The product stream is passed through a cold trap to condense the **carbon diselenide**.
- The crude product can be purified by vacuum distillation.

Key Reactions and Applications

Carbon diselenide is a valuable precursor in the synthesis of various organic selenium compounds, particularly organic conductors and superconductors.

High-Pressure Polymerization

Under high pressure, **carbon diselenide** undergoes polymerization to form a black, semiconducting solid.^{[2][3]} The polymer is believed to have a head-to-head structure with a repeating unit of $[-C(=Se)-Se-]_n$.^[1]

Experimental Protocol: High-Pressure Polymerization

Materials:

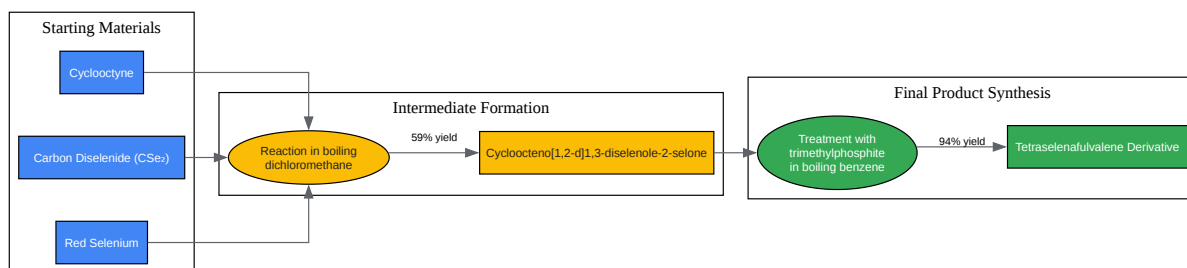
- **Carbon diselenide**
- Solvent (e.g., methylene chloride or dioxane)
- High-pressure apparatus

Procedure:

- A solution of **carbon diselenide** in the chosen solvent is prepared.
- The solution is placed in a high-pressure cell.
- The pressure is increased to approximately 5000 atm.^[2]
- The temperature is raised to 100 °C and maintained for 20 hours.^[2]
- After cooling and depressurization, the resulting black solid polymer is collected, washed with a suitable solvent, and dried. A yield of 95% has been reported for this process.^[2]

Synthesis of Tetraselenafulvalenes (TSF)

Carbon diselenide is a key reagent in the synthesis of tetraselenafulvalenes, which are important components of organic conductors. A general workflow for the synthesis of a TSF derivative from an alkyne and **carbon diselenide** is depicted below.



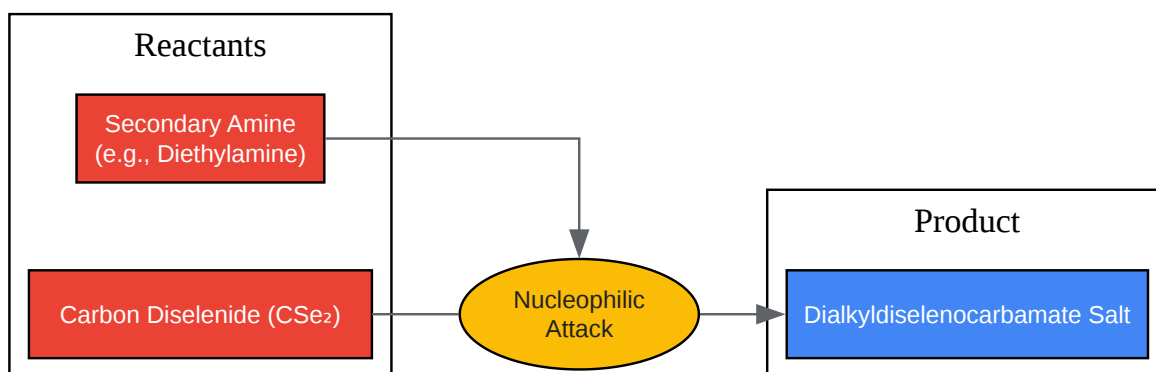
[Click to download full resolution via product page](#)

Caption: Synthetic pathway for a tetraselenafulvalene derivative.[4]

Reaction with Secondary Amines

Carbon diselenide readily reacts with secondary amines to form dialkyldiselenocarbamates.[1]

This reaction is analogous to the reaction of carbon disulfide with secondary amines.



[Click to download full resolution via product page](#)

Caption: Reaction of **carbon diselenide** with a secondary amine.

Safety and Handling

Carbon diselenide is a highly toxic compound and should be handled with extreme caution in a well-ventilated fume hood. It has a high vapor pressure, presenting a significant inhalation hazard.^[1] Due to its unpleasant odor and toxicity, synthetic routes that avoid the use of **carbon diselenide** are often preferred when possible.^[1]

Conclusion

Carbon diselenide, despite its hazardous nature, remains a valuable reagent in specialized areas of chemistry, particularly in the synthesis of selenium-containing organic materials. A thorough understanding of its properties, synthesis, and reactivity, as provided in this guide, is essential for its safe and effective use in research and development. The detailed protocols and workflow visualizations are intended to support the scientific community in exploring the potential of this unique compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbon diselenide - Wikipedia [en.wikipedia.org]
- 2. Reaction of carbon diselenide under high pressure: synthesis and characterization of poly(carbon diselenide) - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. Reaction of carbon diselenide under high pressure: synthesis and characterization of poly(carbon diselenide) - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Carbon Diselenide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053059#iupac-name-and-cas-number-for-carbon-diselenide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com